

Basic chemical and physical properties of N-Acetyl-D-leucine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Acetyl-D-leucine*

Cat. No.: B556442

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of **N-Acetyl-D-leucine**

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **N-Acetyl-D-leucine**, tailored for researchers, scientists, and professionals in drug development. This document collates essential data, outlines detailed experimental methodologies, and presents visual representations of key processes.

Chemical and Physical Properties

N-Acetyl-D-leucine is the N-acetylated derivative of the D-enantiomer of the amino acid leucine.^[1] It is classified as an N-acetyl-D-amino acid.^[1]

Identifiers and Chemical Structure

Identifier	Value	Reference
IUPAC Name	(2R)-2-acetamido-4-methylpentanoic acid	[2][3]
CAS Number	19764-30-8	[2]
Molecular Formula	C8H15NO3	
Molecular Weight	173.21 g/mol	
Canonical SMILES	CC(C)C--INVALID-LINK--C(O)=O	
InChI Key	WXNXCEHXYPACJF-SSDOTTSWSA-N	
Synonyms	N-Acetyl-R-Leucine, Ac-D-Leu-OH	

Physicochemical Properties

Property	Value	Reference
Appearance	White to off-white crystalline powder	
Melting Point	176-177°C	
Optical Rotation	+24.0 ± 2.0° (c=5 in ethanol)	
Purity	≥98%	

Solubility

Solvent	Solubility	Reference
DMF	30 mg/mL	
DMSO	30 mg/mL	
Ethanol	1 mg/mL	
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL	

Experimental Protocols

Synthesis of N-Acetyl-D-leucine

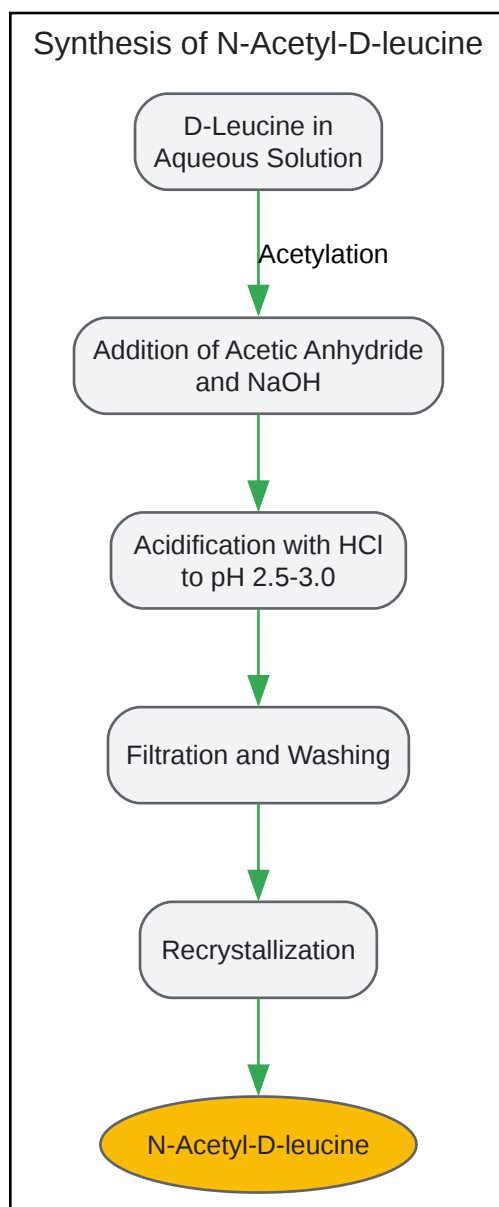
A common laboratory-scale synthesis of **N-Acetyl-D-leucine** involves the acetylation of D-leucine.

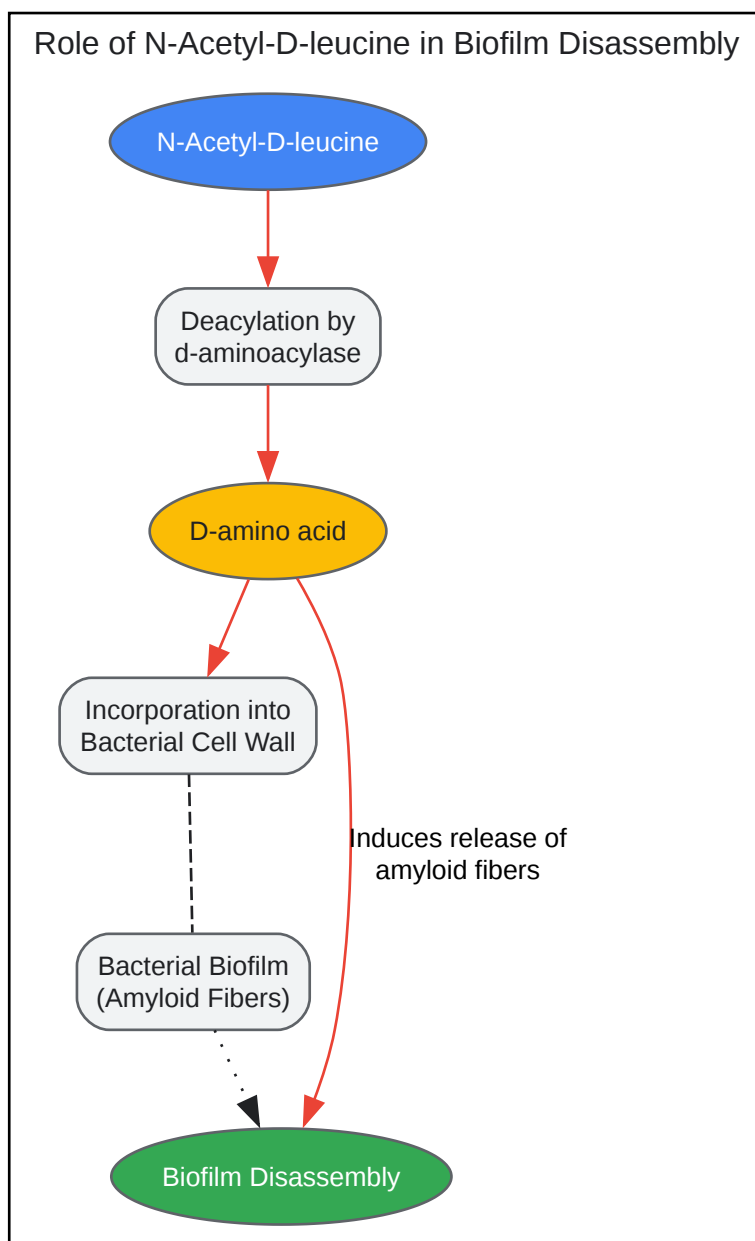
Objective: To synthesize **N-Acetyl-D-leucine** from D-leucine.

Methodology:

- **Reaction Setup:** Dissolve D-leucine in deionized water in a four-neck flask equipped with a mechanical stirrer and two dropping funnels.
- **Acetylation:** Simultaneously and slowly add acetic anhydride and a 20% aqueous sodium hydroxide (NaOH) solution dropwise to the stirred D-leucine solution over a period of 3 to 4 hours. The NaOH is used to maintain an alkaline pH, which facilitates the reaction.
- **Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Acidification:** After the reaction is complete, acidify the mixture to a pH of 2.5-3.0 with hydrochloric acid (HCl) to precipitate the **N-Acetyl-D-leucine**.
- **Isolation and Purification:** Collect the precipitate by filtration, wash it with cold water, and dry it. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water.

Synthesis of N-Acetyl-D-leucine





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Acetyl-D-leucine | C₈H₁₅NO₃ | CID 1241420 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Acetyl-D-Leucine - LKT Labs [lktlabs.com]
- 3. H27046.06 [thermofisher.com]
- To cite this document: BenchChem. [Basic chemical and physical properties of N-Acetyl-D-leucine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556442#basic-chemical-and-physical-properties-of-n-acetyl-d-leucine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com